

# Pigment Yellow 151: A Toxicological and Ecotoxicological Profile

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## Compound of Interest

Compound Name: PIGMENT YELLOW 151

Cat. No.: B1582919

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Pigment Yellow 151** (C.I. 13980; CAS No. 31837-42-0) is a benzimidazolone-based organic pigment widely utilized in the plastics, paints, and printing ink industries for its vibrant greenish-yellow hue and excellent fastness properties. This technical guide provides a comprehensive overview of the available toxicological and ecotoxicological data for **Pigment Yellow 151**, compiled from safety data sheets, regulatory agency information, and scientific literature. The information is presented to meet the core requirements of researchers, scientists, and drug development professionals, with a focus on quantitative data, experimental methodologies, and visual representations of key concepts.

## Toxicological Data

The toxicological profile of **Pigment Yellow 151** suggests a low order of acute toxicity. However, data on chronic exposure and specific endpoints such as reproductive toxicity are limited.

## Acute Toxicity

**Pigment Yellow 151** exhibits low acute toxicity via oral and inhalation routes of exposure in animal studies.

Endpoint	Species	Route	Value	Reference
LD50	Rat (female)	Oral	> 5000 mg/kg bw	[1][2]
LD50	Rat	Oral	> 10000 mg/kg	[3]
LC50	Rat (male/female)	Inhalation	> 1.274 mg/m <sup>3</sup> air (analytical)	[1][2]
Dermal Toxicity	-	Dermal	No data available	[2]

### Experimental Protocols: Acute Toxicity

While specific study reports were not available, the methodologies for these tests generally follow standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

- Acute Oral Toxicity (following OECD Guideline 423): The study likely involved the administration of a single high dose of **Pigment Yellow 151** to a group of female rats.[1][2] The animals would have been observed for mortality and clinical signs of toxicity for a period of at least 14 days. The LD50 value of > 5000 mg/kg bw indicates that no mortality was observed at this limit dose.[1][2]
- Acute Inhalation Toxicity (following OECD Guideline 403): This study would have exposed male and female rats to an aerosolized concentration of **Pigment Yellow 151** for a defined period, typically 4 hours.[1][2] The animals would then be observed for up to 14 days for signs of toxicity and mortality. The reported LC50 of > 1.274 mg/m<sup>3</sup> suggests no adverse effects were seen at the highest attainable analytical concentration.[1][2]

## Skin and Eye Irritation

Available data from safety data sheets indicate that **Pigment Yellow 151** is not considered to be a skin or eye irritant.

## Sensitization

Information regarding the skin sensitization potential of **Pigment Yellow 151** is not readily available in the reviewed literature.

## Genotoxicity

Comprehensive genotoxicity data for **Pigment Yellow 151** is limited. One study on food colorants, including Brilliant Black BN (E 151), which is a different substance, suggested potential genotoxic effects.[4][5][6] However, specific in vitro and in vivo studies on **Pigment Yellow 151** are not detailed in the available literature. Generally, organic pigments are considered to have low genotoxic potential due to their poor solubility and bioavailability.

## Carcinogenicity

A chronic feeding study in rats reported no carcinogenic effects observed for a pigment, though the specific details and duration of the study for **Pigment Yellow 151** were not provided in the accessible documents. Organic azo pigments, as a class, have not shown carcinogenic potential in animal studies when they are practically insoluble.[7]

## Repeated Dose Toxicity

Data from repeated dose toxicity studies, which are crucial for determining a No Observed Adverse Effect Level (NOAEL), were not found in the public domain for **Pigment Yellow 151**.

## Ecotoxicological Data

The ecotoxicological data for **Pigment Yellow 151** indicate a low hazard to aquatic organisms, which is consistent with its very low water solubility.

Endpoint	Species	Duration	Value	Reference
LC50	Danio rerio (Zebra fish)	96 hours	> 1 mg/L	[1][2]
EC50	Daphnia magna (Water flea)	48 hours	> 100 mg/L	[1][2]
NOEC	Desmodesmus subspicatus (Green algae)	72 hours	1 mg/L	[1][2]
EC50	Activated sludge, domestic	3 hours	> 1000 mg/L (Respiration rate)	[1][2]

## Experimental Protocols: Ecotoxicity

The methodologies for these ecotoxicity tests are based on internationally recognized OECD guidelines.

- Acute Toxicity to Fish (following OECD Guideline 203): Zebra fish were likely exposed to a range of concentrations of **Pigment Yellow 151** in a static or semi-static system for 96 hours. Mortality and sublethal effects were observed. The LC50 of > 1 mg/L indicates that the concentration causing mortality in 50% of the fish is greater than its water solubility.[\[1\]](#)[\[2\]](#)
- Acute Immobilisation Test for Daphnia (following OECD Guideline 202): Daphnia magna were exposed to the pigment for 48 hours, and the concentration at which 50% of the daphnids were immobilized was determined. The high EC50 value reflects the low toxicity of the substance.[\[1\]](#)[\[2\]](#)
- Alga, Growth Inhibition Test (following OECD Guideline 201): The growth of the green algae *Desmodesmus subspicatus* was measured over a 72-hour exposure period to determine the No Observed Effect Concentration (NOEC).[\[1\]](#)[\[2\]](#)
- Activated Sludge Respiration Inhibition Test (following OECD Guideline 209): This test assesses the effect of the substance on microorganisms from activated sludge by measuring the rate of respiration. The high EC50 value indicates a low inhibitory effect on wastewater treatment processes.[\[1\]](#)[\[2\]](#)

## Environmental Fate

### Persistence and Degradability

**Pigment Yellow 151** is not expected to be readily biodegradable.[\[8\]](#) Its low water solubility and stable chemical structure suggest that it will persist in the environment.[\[9\]](#)

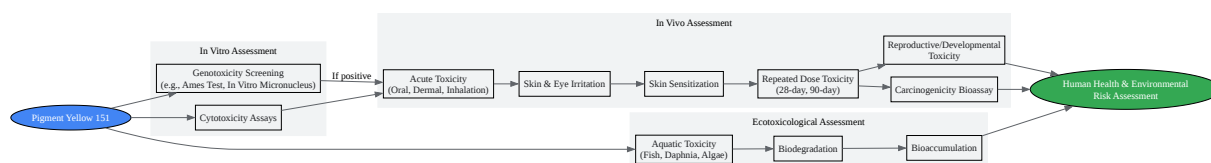
### Bioaccumulation

Due to its very low solubility in both water and octanol, and its large molecular size, **Pigment Yellow 151** is not expected to bioaccumulate in organisms.[\[8\]](#)[\[9\]](#)

### Mobility in Soil

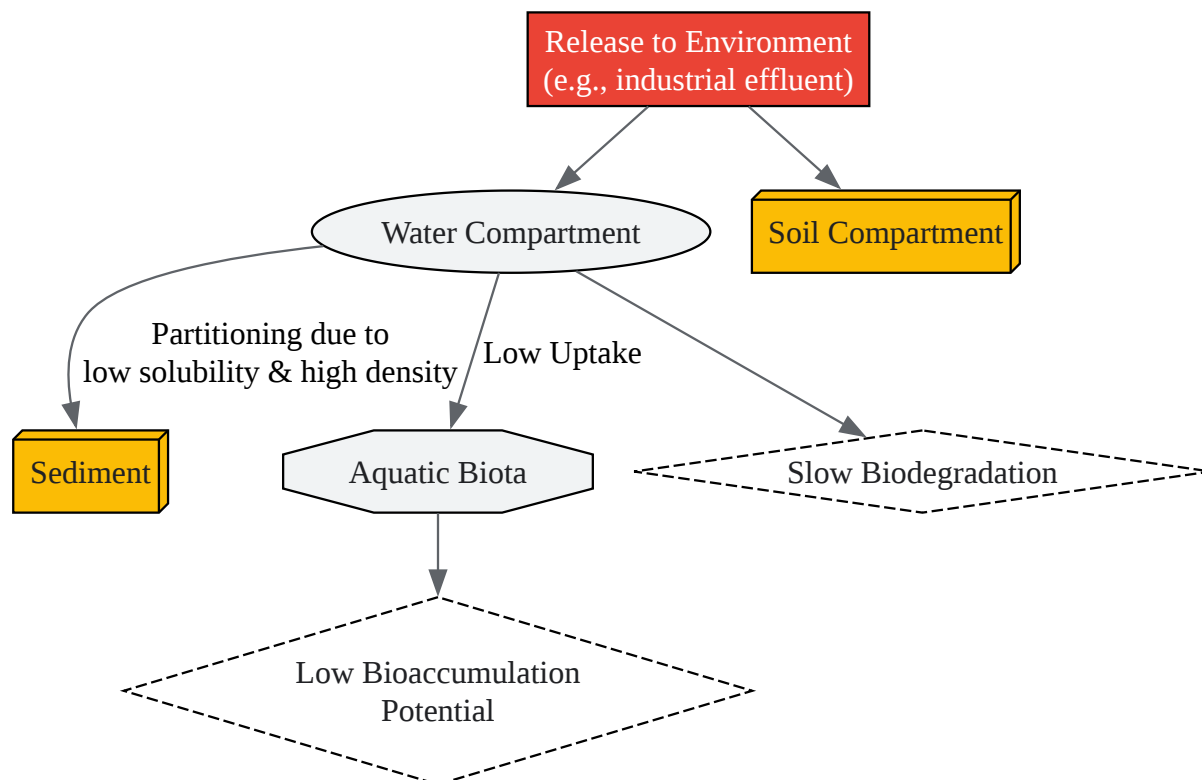
Specific data on the mobility of **Pigment Yellow 151** in soil were not found. However, given its low water solubility and high density, it is expected to have low mobility and to partition to sediment if released into water.[9]

## Visualizations



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Caption: A logical workflow for the toxicological and ecotoxicological assessment of a chemical substance like **Pigment Yellow 151**.



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Caption: A simplified diagram illustrating the potential environmental fate of **Pigment Yellow 151** upon release.

## Conclusion

Based on the currently available data, **Pigment Yellow 151** possesses a low acute toxicity profile and is not considered to be a significant hazard to aquatic organisms. Its poor water solubility is a key factor in its limited bioavailability and subsequent low toxicity and bioaccumulation potential. However, a comprehensive risk assessment is hampered by the lack of publicly available data on chronic, reproductive, and developmental toxicity, as well as detailed genotoxicity studies. Further research in these areas would be beneficial for a more complete understanding of the toxicological and ecotoxicological profile of **Pigment Yellow 151**. Researchers and professionals are advised to handle this pigment in accordance with good industrial hygiene and safety practices.

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